

# Application Notes: Dibenzyltoluene in Stationary Power Generation

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## Compound of Interest

Compound Name: 2,3-Dibenzyltoluene

Cat. No.: B3432571

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## Introduction

Dibenzyltoluene (DBT), a high-temperature synthetic thermal oil, is a significant fluid in the field of stationary power generation. While the specific isomer **2,3-dibenzyltoluene** is a component of commercial DBT mixtures, the industry typically refers to the isomeric mixture as a whole.<sup>[1]</sup> DBT's excellent thermal stability and favorable physical properties make it suitable for two primary applications in this sector: as a heat transfer fluid (HTF) in systems like Concentrated Solar Power (CSP) and as a Liquid Organic Hydrogen Carrier (LOHC) for chemical energy storage.<sup>[2][3]</sup> In its LOHC application, DBT can store hydrogen in a stable, liquid form, which can be released on demand to power fuel cells.<sup>[4]</sup>

## Data Presentation: Physicochemical Properties of Dibenzyltoluene

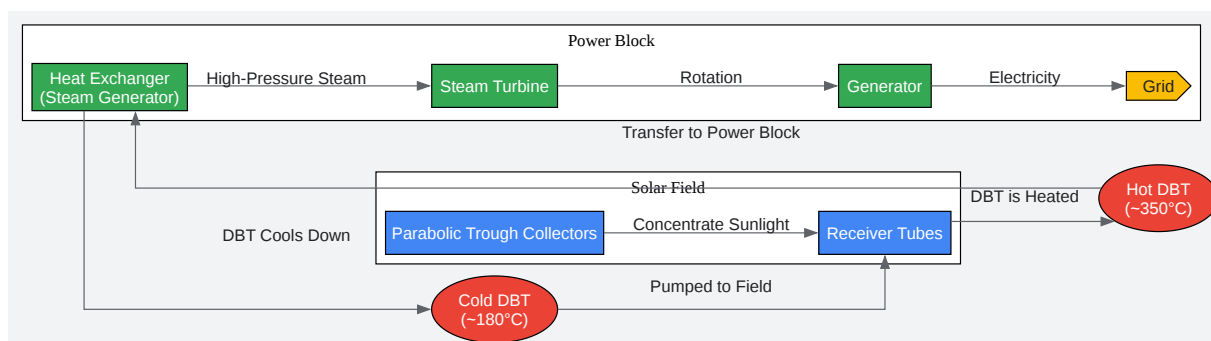
The following table summarizes the key quantitative properties of Dibenzyltoluene (DBT) and its hydrogenated/dehydrogenated forms, which are critical for its application in power generation.

Property	Value	Application Relevance	Source
General Properties (as Heat Transfer Fluid)			
Chemical Name	Dibenzyltoluene (Isomeric Mixture)	-	[5]
Common Trade Name	Marlotherm SH	-	[2]
Optimal Operating Range	182°C to 350°C (360°F to 662°F)	Defines the effective temperature window for heat transfer operations.	[6]
Boiling Point	~390°C (734°F)	High boiling point prevents vaporization at operating temperatures.	[1]
Pumpability Limit	Approx. -35°C (-31°F)	Determines the lowest temperature at which the fluid can be pumped.	[6]
Flash Point	160°C (320°F)	Important for safety assessments during handling and operation.	[6]
Thermal Stability	Minimal impurity generation (<0.01%) at 270°C	High stability ensures long fluid life and minimal system fouling.	[4]
LOHC Specific Properties			
Hydrogen Storage Capacity	6.2 wt.%	High gravimetric density for efficient	[4]

hydrogen storage.			
Dehydrogenation Temperature	250°C to 320°C	The temperature required to release stored hydrogen.	[7]
Vapor Pressure (at 40°C)	0.07 Pa (Dehydrogenated: H0-DBT) / 0.04 Pa (Hydrogenated: H18-DBT)	Low vapor pressure enhances safety and simplifies handling.	[7]

## Application 1: Heat Transfer Fluid in Concentrated Solar Power (CSP)

In stationary power generation, particularly in parabolic trough CSP plants, DBT serves as a heat transfer fluid.[3] Mirrors focus sunlight onto receiver tubes, heating the DBT flowing within them to temperatures as high as 350°C.[5][6] This hot thermal oil is then pumped to a heat exchanger, where it generates high-pressure steam.[3] The steam drives a conventional turbine to produce electricity.[3] The cooled DBT is then recirculated back to the solar field to be reheated, completing the cycle.



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Workflow of a CSP plant using Dibenzytoluene as a heat transfer fluid.

## Experimental Protocol: Performance Evaluation of DBT in a Simulated Solar Loop

This protocol outlines a method for assessing the thermal performance and stability of Dibenzytoluene in a laboratory-scale closed-loop system simulating a CSP application.

1. Objective: To evaluate the heat transfer efficiency and thermal degradation of DBT under controlled, high-temperature flow conditions.
2. Materials and Equipment:
  - Dibenzytoluene (e.g., Marlotherm SH)
  - High-temperature closed-loop circulation system with a variable-speed pump
  - Electric heater capable of reaching 350°C

- Heat exchanger (liquid-to-air or liquid-to-liquid)
- Calibrated thermocouples and pressure sensors
- Flow meter
- Inert gas supply (Nitrogen) for system purging and expansion tank blanketing
- Gas chromatograph (GC) for fluid degradation analysis
- Viscometer

### 3. Procedure:

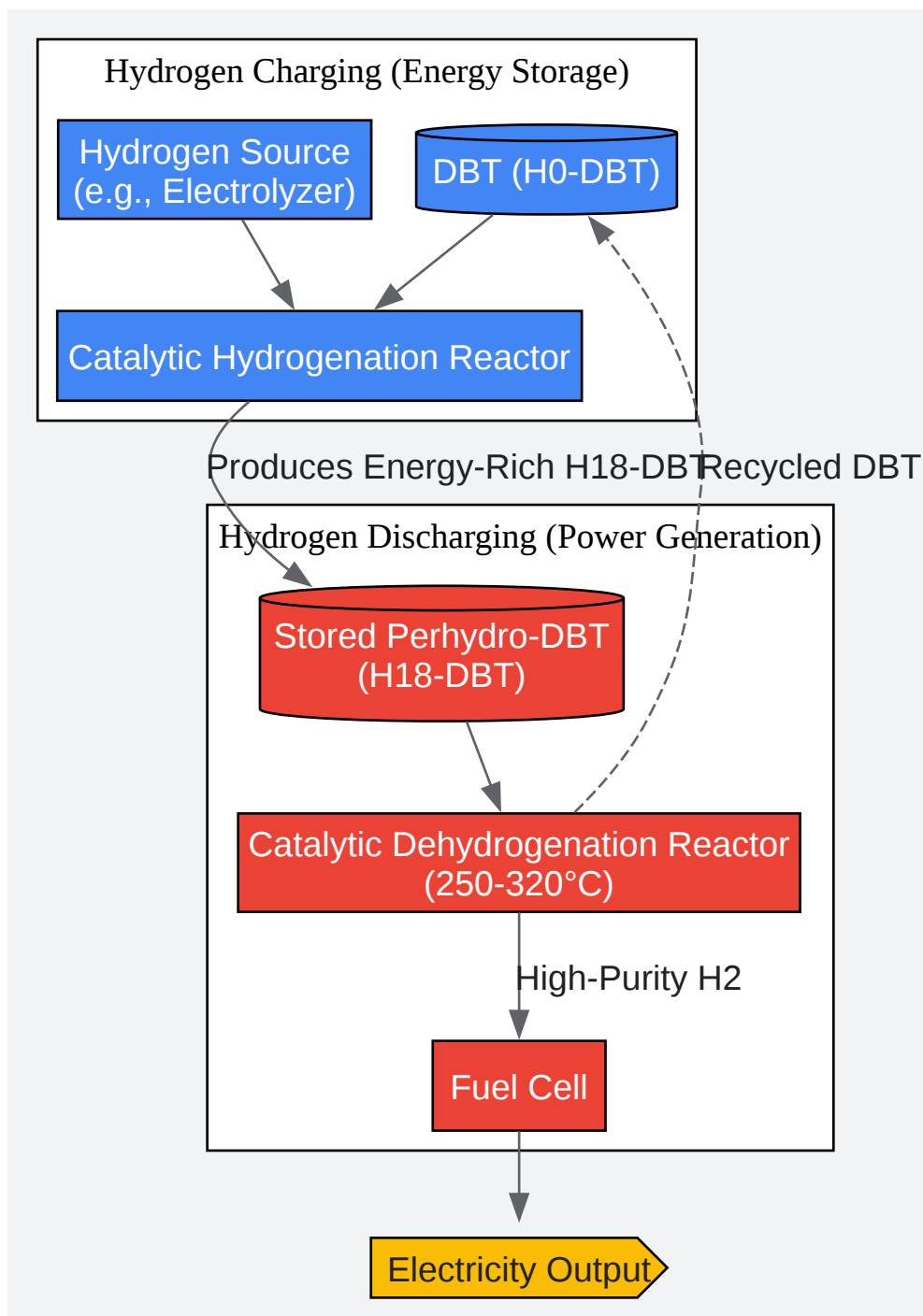
- **System Preparation:** Purge the entire circulation loop with nitrogen to remove oxygen and prevent oxidation of the fluid at high temperatures.
- **Fluid Charging:** Fill the loop with a known volume of fresh DBT.
- **Initial Analysis:** Take a baseline sample of the DBT and analyze its viscosity and composition using a viscometer and GC.
- **System Startup:** Pressurize the system slightly with nitrogen in the expansion tank. Begin circulating the DBT at a predetermined flow rate.
- **Heating Phase:** Activate the electric heater and gradually increase the fluid temperature to the target operating point (e.g., 350°C).<sup>[6]</sup> Monitor system pressure throughout.
- **Steady-State Operation:** Maintain the target temperature and flow rate for an extended period (e.g., 100 hours) to simulate operational stress. Record temperature readings at the heater outlet and heat exchanger inlet/outlet to calculate heat transfer efficiency.
- **Sampling:** Periodically (e.g., every 24 hours), carefully extract small samples of the hot fluid for analysis.
- **Degradation Analysis:** Cool the samples and analyze them for changes in viscosity and chemical composition. Use GC to identify and quantify the formation of low-boiling ("lights") and high-boiling ("heavies") degradation products.

- **Data Interpretation:** Compare the heat transfer performance and fluid degradation rate over time against the baseline to determine the fluid's stability and suitability for the application.

## Application 2: Liquid Organic Hydrogen Carrier (LOHC) for Power Generation

DBT is a promising LOHC for stationary power generation due to its high hydrogen storage capacity (6.2% by weight) and excellent thermal stability.<sup>[4]</sup> The process involves two main stages:

- **Hydrogenation (Charging):** In a catalytic reaction, DBT (H<sub>0</sub>-DBT) is combined with hydrogen under pressure, forming perhydro-dibenzyltoluene (H<sub>18</sub>-DBT), the fully hydrogenated and energy-rich form. This liquid is stable and can be safely stored and transported at ambient conditions.
- **Dehydrogenation (Discharging):** When power is needed, the H<sub>18</sub>-DBT is passed through a catalytic reactor heated to 250-320°C.<sup>[7]</sup> This process releases high-purity hydrogen, which can then be used to power a fuel cell, generating electricity. The dehydrogenated DBT is recovered and can be reused in subsequent hydrogenation cycles.



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The LOHC cycle using Dibenzyltoluene for hydrogen storage and power generation.

## Experimental Protocol: Catalytic Dehydrogenation of H18-DBT for Hydrogen Release

This protocol describes a general procedure for the dehydrogenation of perhydro-dibenzyltoluene (H18-DBT) in a continuous flow reactor to produce hydrogen.

1. Objective: To measure the rate and purity of hydrogen released from H18-DBT over a catalyst at a specified temperature.

2. Materials and Equipment:

- Perhydro-dibenzyltoluene (H18-DBT)
- Packed-bed continuous flow reactor
- High-temperature tube furnace
- Dehydrogenation catalyst (e.g., Platinum or Palladium on an alumina support)[4]
- High-pressure liquid pump (e.g., HPLC pump) for feeding H18-DBT
- Back pressure regulator to control system pressure
- Gas-liquid separator
- Mass flow controller and meter for released hydrogen
- Gas chromatograph (GC) with a thermal conductivity detector (TCD) for hydrogen purity analysis

3. Procedure:

- Catalyst Packing: Load a known mass of the catalyst into the reactor tube, securing it with quartz wool plugs.
- System Assembly: Assemble the reactor within the tube furnace and connect the liquid feed system, back pressure regulator, and gas-liquid separator.
- Catalyst Activation (if required): Heat the catalyst under a flow of hydrogen or inert gas as per the manufacturer's instructions to ensure optimal activity.



- **System Purge:** Purge the entire system with an inert gas (e.g., Argon or Nitrogen) to remove air.
- **Dehydrogenation Reaction:** a. Heat the reactor to the desired dehydrogenation temperature (e.g., 290°C).[4] b. Set the back pressure regulator to the target pressure. c. Start pumping H18-DBT through the reactor at a defined flow rate (Weight Hourly Space Velocity - WHSV).
- **Product Collection and Analysis:** a. The reactor effluent (a mix of gaseous hydrogen and liquid LOHC) enters the gas-liquid separator. b. The liquid (partially dehydrogenated DBT) is collected for later analysis (e.g., by refractive index or GC) to determine the degree of dehydrogenation. c. The released gas (primarily hydrogen) is routed through the mass flow meter to measure the production rate.
- **Purity Measurement:** Periodically, direct a sample of the released gas to the GC-TCD to analyze its purity.
- **Steady-State Data:** Once the system reaches a steady state (stable temperature, pressure, and hydrogen flow), record all data for a set period to ensure reproducibility.
- **System Shutdown:** Stop the liquid feed pump, cool the reactor under an inert gas flow, and safely depressurize the system.

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